

Geochemical Disparities in Lavas Reveal Mantle Heterogeneity Along the Australian-Antarctic Ridge

Author: BenchChem Technical Support Team. **Date:** December 2025

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A comparative analysis of lavas from distinct segments of the Australian-Antarctic Ridge (AAR), an intermediate-spreading portion of the Southeast Indian Ridge, reveals significant geochemical variations, pointing to a heterogeneous underlying mantle. Studies of the KR1 and KR2 segments, in particular, highlight differences in major and trace element compositions, as well as isotopic ratios, which provide insights into the complex magmatic processes shaping this remote section of the mid-ocean ridge system.

The Australian-Antarctic Ridge (AAR) is a key area for understanding the dynamics of mantle flow and melt generation in the Southern Ocean. Research conducted by the Korea Polar Research Institute (KOPRI) has focused on two primary segments, KR1 and KR2, located at 160°E and 152.5°E respectively. These investigations have utilized rock core samples to analyze the geochemical signatures of the erupted lavas, uncovering a complex interplay of mantle source composition and magmatic processes.^[1]

Comparative Geochemical Analysis of AMOR Segments

The geochemical data from the KR1 and KR2 segments of the AAR indicate notable differences in their lava compositions. The KR1 segment, which is a first-order segment bounded by two large offset transform faults, exhibits substantial along-axis variation in its axial morphology, ranging from an axial high plateau to a significant rift valley.^[1] This morphological

diversity is mirrored in the geochemistry of the lavas. The segment can be further subdivided into smaller-scale segments based on subtle discontinuities in the axis and corresponding shifts in rock chemistry.[1] In contrast, the KR2 segment also shows morphological and geochemical variability, with an axial high in its western part and a rift valley in the east.[1]

While a comprehensive public dataset with complete major and trace element and isotopic data for all sub-segments is not readily available in a single publication, the collective body of research points to variations in the degree of mantle melting and potential differences in mantle source composition along the AAR. For instance, lavas from the Australian-Antarctic Discordance, a deeper section of the ridge, show distinct chemical compositions compared to normal mid-ocean ridge basalt (N-MORB), including lower iron, and higher silica and sodium abundances.[2] This suggests that processes such as the extent and pressure of melting vary significantly along the ridge, likely influenced by mantle temperature variations.[2]

Below is a summary of the expected comparative geochemical characteristics based on available research.

Geochemical Parameter	KR1 Segment	KR2 Segment	Interpretation
Major Elements	Variable along axis, reflecting morphological changes. Likely includes both N-MORB and enriched-MORB (E-MORB) signatures.	Shows distinct compositions between the western axial high and the eastern rift valley.	Variations in the degree of partial melting and mantle temperature.
Trace Elements	Ratios of highly incompatible trace elements show gradational changes, suggesting mixing of mantle sources.	Likely displays variations in trace element enrichment, corresponding to different mantle inputs.	Indicates a heterogeneous mantle source with contributions from different mantle domains.
Isotopic Ratios (Sr, Nd, Pb)	Expected to show a range of isotopic signatures, potentially bridging the gap between Indian and Pacific mantle domains.	Isotopic data would help to further constrain the mantle sources and the extent of mixing.	The AAR is a boundary zone between major mantle provinces, and the lavas record this transition.

Experimental Protocols

The geochemical data for the **AMOR** lavas were obtained through a suite of standard analytical techniques for basaltic rocks. While specific details for every sample are not available, the general methodologies are well-established.

Sample Preparation: Rock core samples are typically crushed and pulverized to a fine powder. For major and trace element analysis, this powder is often fused into a glass bead to ensure homogeneity and minimize matrix effects.

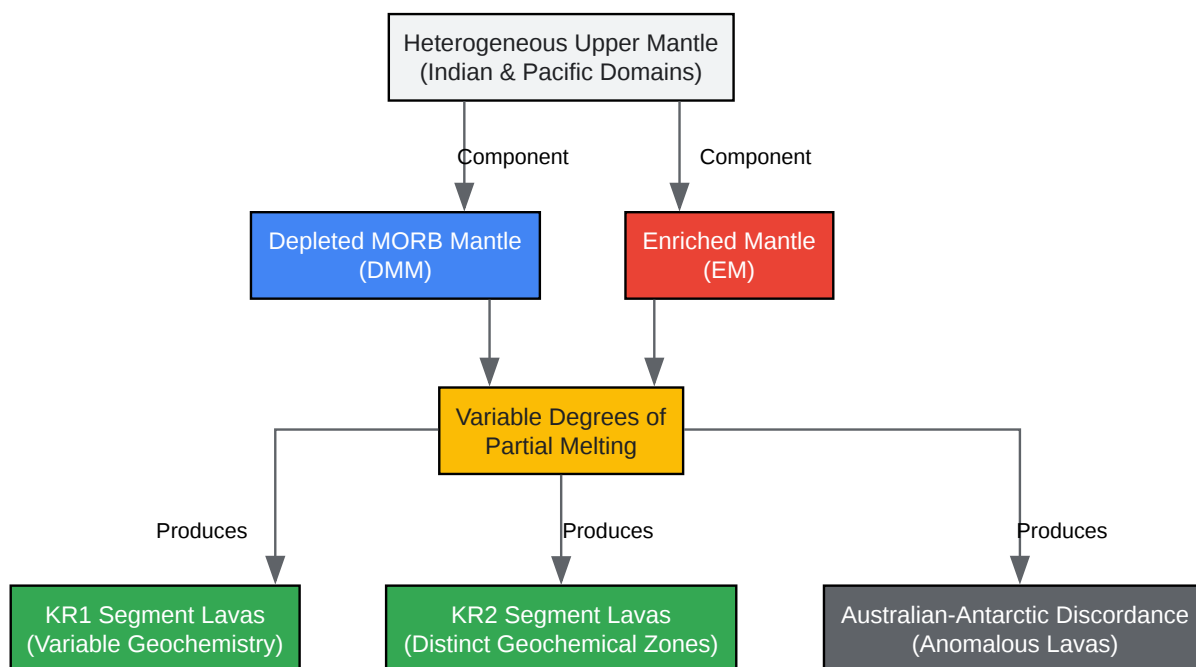
Major Element Analysis: Major element compositions (e.g., SiO_2 , Al_2O_3 , FeO , MgO , CaO , Na_2O , K_2O , TiO_2 , P_2O_5) are commonly determined by X-ray Fluorescence (XRF) spectrometry. [3][4] This technique involves irradiating the sample with X-rays and measuring the fluorescent X-rays emitted by the different elements. The intensity of the emitted X-rays is proportional to the concentration of the element.

Trace Element Analysis: Trace element concentrations (e.g., Rb, Sr, Zr, Nb, Y, REE) are typically measured using Inductively Coupled Plasma Mass Spectrometry (ICP-MS). [3][5][6] For this method, the powdered rock sample is dissolved in a mixture of strong acids. The resulting solution is then introduced into a high-temperature plasma, which ionizes the atoms. The ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio, allowing for the determination of their concentrations.

Isotopic Analysis: Isotopic ratios (e.g., $^{87}\text{Sr}/^{86}\text{Sr}$, $^{143}\text{Nd}/^{144}\text{Nd}$, $^{206}\text{Pb}/^{204}\text{Pb}$, $^{207}\text{Pb}/^{204}\text{Pb}$, $^{208}\text{Pb}/^{204}\text{Pb}$) are determined using Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). These techniques provide high-precision measurements of isotope ratios, which are crucial for tracing the origin and evolution of the magmas.

Geochemical Relationships and Mantle Dynamics

The observed geochemical variations along the Australian-Antarctic Ridge can be visualized as a series of interconnected processes. The underlying mantle is not uniform but is instead a mosaic of different compositions, likely including depleted MORB mantle (DMM), enriched mantle (EM) components, and potentially material from the Pacific and Indian mantle domains. As this heterogeneous mantle rises and melts beneath the different segments of the AAR, it produces lavas with distinct geochemical fingerprints.



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Caption: Geochemical pathway of **AMOR** lavas.

In conclusion, the comparative geochemistry of lavas from different segments of the Australian-Antarctic Ridge provides a window into the complex and dynamic processes occurring in the Earth's mantle. The observed variations in lava chemistry underscore the heterogeneity of the mantle source and the influence of local tectonic settings on magma generation. Further detailed studies with comprehensive sampling and high-precision analyses are needed to fully unravel the intricate geochemical tapestry of this important mid-ocean ridge system.

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- To cite this document: BenchChem. [Geochemical Disparities in Lavas Reveal Mantle Heterogeneity Along the Australian-Antarctic Ridge]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605487#comparative-geochemistry-of-lavas-from-different-amor-segments]

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